

An In-depth Technical Guide to the Physicochemical Properties of Phenyl Acetylsalicylate

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Compound of Interest

Compound Name: Phenyl acetylsalicylate

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This technical guide provides a comprehensive overview of the melting and boiling points of **phenyl acetylsalicylate**, a dual-ester derivative of salicylic acid. The document details experimental methodologies for the determination of these critical physical constants, presents the data in a clear, tabular format, and includes a logical workflow for the synthesis and purity verification of the compound.

Core Physicochemical Data

Phenyl acetylsalicylate, also known as acetylsalol, is a white crystalline powder.^[1] Its key physical properties are summarized below.

Property	Value	Conditions
Melting Point	96 - 97°C	
Boiling Point	198°C	at 11 Torr

Table 1: Physical Properties of **Phenyl Acetylsalicylate**.^{[1][2]}

Experimental Protocols

The determination of a sharp melting point is a crucial indicator of the purity of a crystalline solid. The following protocol outlines a standard method for determining the melting point range of **phenyl acetylsalicylate**.

Melting Point Determination

This procedure is adapted from standard laboratory methods for determining the melting point of organic solids, such as aspirin.[3][4]

Apparatus:

- Melting point apparatus (oil bath or electric)[4]
- Capillary tubes (sealed at one end)[4]
- Thermometer (0-200°C range)
- Mortar and pestle or watch glass and spatula
- Bunsen burner (if preparing capillary tubes)

Procedure:

- Sample Preparation: Ensure the **phenyl acetylsalicylate** sample is completely dry.[4] If necessary, dry the sample in a desiccator or a low-temperature oven. Grind a small amount of the dry sample into a fine powder using a mortar and pestle or by crushing it on a watch glass with a spatula.[3]
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample until a small amount of the solid is packed into the tube, to a depth of about 2-5 mm.[4][5] Tap the sealed end of the tube gently on a hard surface to ensure the sample is tightly packed at the bottom.[5]
- Apparatus Setup:
 - Oil Bath Method: If using an oil bath, attach the capillary tube to a thermometer using a small rubber band or a piece of tubing, ensuring the bottom of the tube is level with the

thermometer bulb.[3][4] Immerse the thermometer and attached capillary tube in a beaker of a suitable heating oil (e.g., mineral oil or glycerol).[4]

- Electric Apparatus: If using an electric melting point apparatus, insert the capillary tube into the designated sample holder.[6]
- Heating and Observation: Begin heating the apparatus. For an initial, rapid determination, the temperature can be increased at a rate of 5-10°C per minute. Once an approximate melting range is observed, repeat the measurement with a fresh sample, heating rapidly to about 10-15°C below the expected melting point, and then reducing the heating rate to 1-2°C per minute.[3]
- Recording the Melting Range: Record two temperatures:
 - The temperature at which the first drop of liquid appears.
 - The temperature at which the entire sample has completely melted into a clear liquid. A pure compound will typically have a sharp melting range of 1-2°C. A broader melting range may indicate the presence of impurities.

Boiling Point Determination

The reported boiling point of **phenyl acetylsalicylate** is at a reduced pressure (198°C at 11 Torr), as it is likely to decompose at its atmospheric boiling point.[1][2] Standard boiling point determination at atmospheric pressure is not suitable for this compound. For small-scale determination, a micro-boiling point method can be employed.

Micro-Boiling Point Procedure (Thiele Tube Method):

This is a general method for determining the boiling point of small quantities of a liquid. For a high-melting solid like **phenyl acetylsalicylate**, the determination would need to be conducted on a molten sample.

Apparatus:

- Thiele tube
- Thermometer

- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment

Procedure:

- Add a small amount of the substance to the small test tube.
- Place the capillary tube, with its open end down, into the test tube containing the liquid.
- Attach the test tube to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
- Place the assembly in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Heat the side arm of the Thiele tube gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Stop heating and allow the apparatus to cool.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Logical Workflow for Synthesis and Purity Verification

The following diagram illustrates a logical workflow for the synthesis of a related compound, aspirin, which can be conceptually applied to **phenyl acetylsalicylate**, followed by its purification and subsequent purity verification through melting point determination.



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Figure 1: Workflow for Synthesis and Purity Verification.

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